

# physicochemical properties of 2,2,6,6-Tetramethylcyclohexanone

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## Compound of Interest

Compound Name: 2,2,6,6-Tetramethylcyclohexanone

Cat. No.: B074775

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An In-depth Technical Guide on the Physicochemical Properties of **2,2,6,6-Tetramethylcyclohexanone**

## Introduction

**2,2,6,6-Tetramethylcyclohexanone**, with the CAS number 1195-93-3, is a cyclic ketone characterized by a cyclohexane ring substituted with four methyl groups at the C2 and C6 positions and a carbonyl group at C1.<sup>[1][2][3]</sup> This unique sterically hindered structure influences its chemical reactivity and physical properties, making it a subject of interest in organic synthesis and material science. This guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and logical workflows for analytical characterization, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

The fundamental physical and chemical characteristics of **2,2,6,6-Tetramethylcyclohexanone** are summarized below. These properties are crucial for its handling, application in reactions, and for analytical identification.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[1][3][4][5]
Molecular Weight	154.25 g/mol	[1][3][4][5]
CAS Number	1195-93-3	[1][2][3][4][5]
Melting Point	27.18°C (estimate)	[1][5]
Boiling Point	63-64 °C at 15 mmHg	[1][6]
Density	0.857 g/cm <sup>3</sup>	[1]
Flash Point	63.9°C	[1]
Vapor Pressure	0.457 mmHg at 25°C	[1]
Refractive Index	1.448	[1]
LogP (Octanol/Water)	2.792	[1][4]
Water Solubility	log <sub>10</sub> WS = -2.70	[4]

## Spectroscopic Data Overview

Spectroscopic analysis is fundamental to confirming the structure and purity of **2,2,6,6-Tetramethylcyclohexanone**.

- <sup>13</sup>C NMR Spectroscopy:** The carbon NMR spectrum provides information on the different carbon environments within the molecule. Data for this compound is available in spectral databases.[2][7]
- Mass Spectrometry (MS):** Electron ionization mass spectrometry data is available, which can be used to determine the molecular weight and fragmentation pattern, aiding in structural elucidation.[2][3]
- Infrared (IR) Spectroscopy:** The IR spectrum is characterized by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration, a key feature for identifying ketones.[2][3]

## Experimental Protocols

The following sections detail standardized methodologies for determining the key physicochemical properties of organic compounds like **2,2,6,6-Tetramethylcyclohexanone**.

### Determination of Melting Point

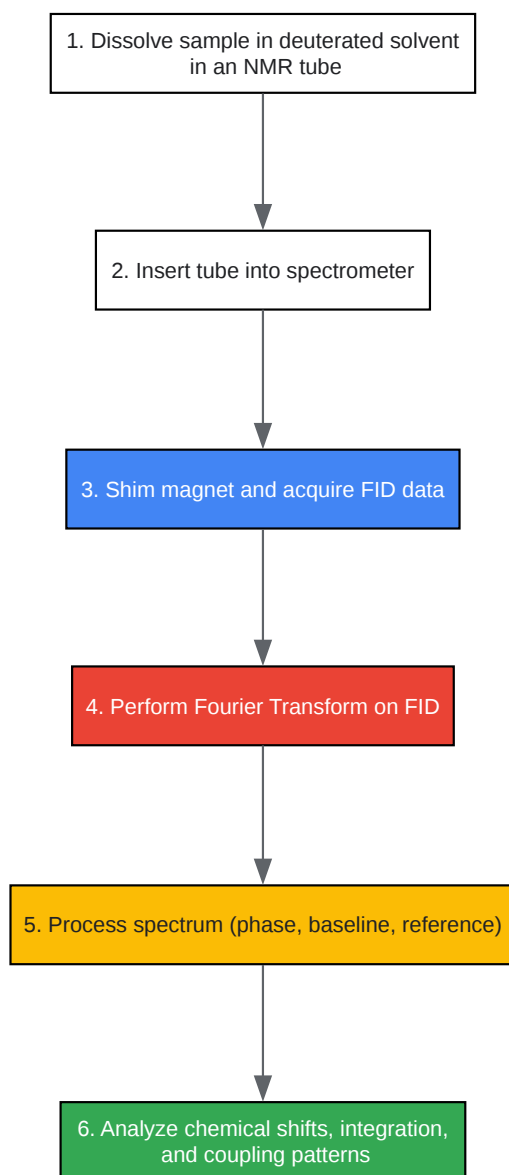
The melting point is a critical indicator of a substance's purity. For a compound with a low melting point like **2,2,6,6-Tetramethylcyclohexanone**, a controlled cooling/heating apparatus is ideal.

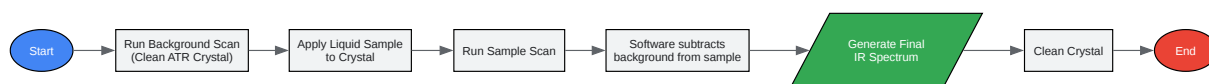
Protocol using a Melting Point Apparatus:

- **Sample Preparation:** If the sample is solid, a small amount is finely crushed and packed into a capillary tube to a height of 1-2 mm.<sup>[8][9]</sup> If liquid at room temperature, the sample can be induced to crystallize by cooling before loading.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus alongside a thermometer.<sup>[10][11]</sup>
- **Heating and Observation:** The apparatus is heated slowly, typically at a rate of 1-2°C per minute, as the temperature approaches the expected melting point.<sup>[11]</sup>
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid are recorded. This range is the melting point. For pure compounds, this range is typically narrow (0.5-1.0°C).









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